

# Essential Safety and Logistics for Handling Azintamide

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## Compound of Interest

Compound Name: Azintamide

Cat. No.: B1666444

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Azintamide**, a substance classified as harmful if swallowed.

## Hazard Identification and GHS Classification

**Azintamide** is identified with the following hazard classification:

GHS Classification	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[1][2][3]

Signal Word: Warning[1][2]

## Personal Protective Equipment (PPE)

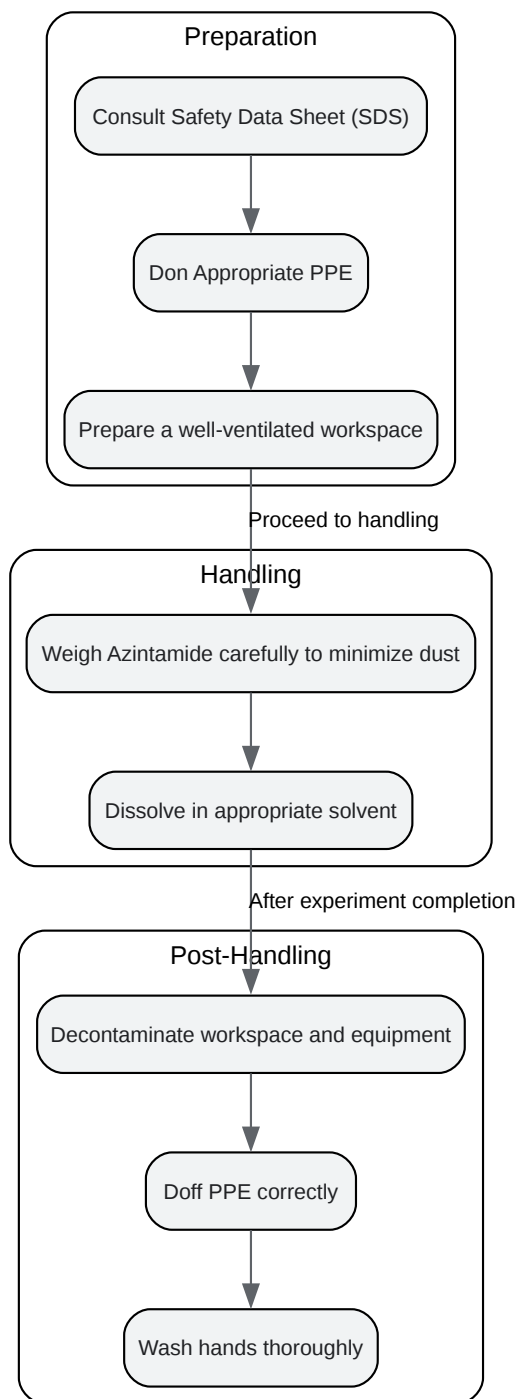
Adherence to proper PPE protocols is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **Azintamide** in a laboratory setting.

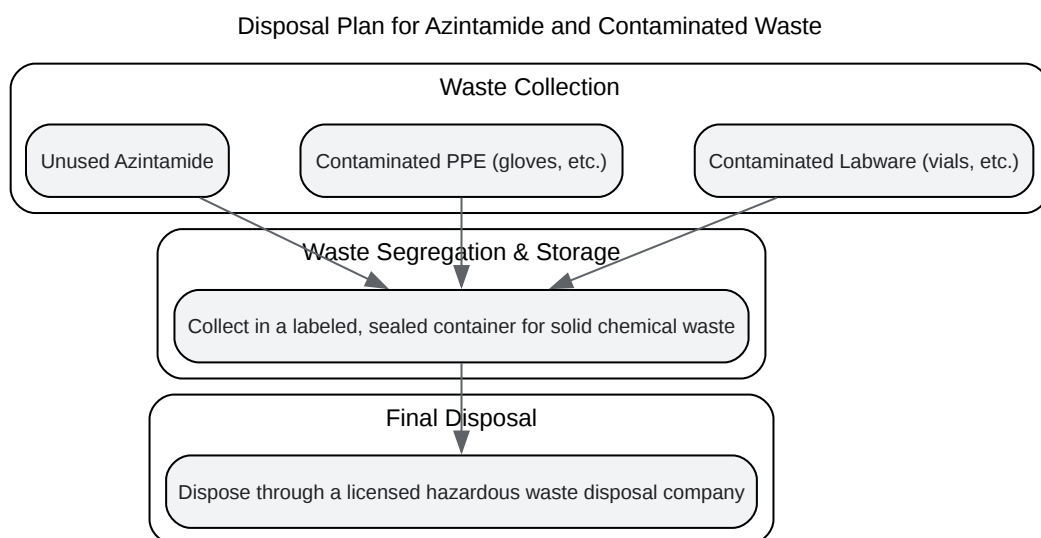
PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., nitrile rubber). Inspect before use.
Eye/Face Protection	Safety Glasses/Goggles	Wear safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	Lab Coat/Protective Clothing	A standard lab coat should be worn. For procedures with a higher risk of dust generation, consider a disposable gown.
Respiratory Protection	Respirator	If significant dust generation is anticipated or ventilation is inadequate, a NIOSH-approved particulate respirator (e.g., N95) should be used.

## Operational Plan: Step-by-Step Handling Procedure

Following a structured workflow is essential for the safe handling of **Azintamide**.

## Workflow for Safe Handling of Azintamide





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## References

- 1. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 2. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- 3. Azintamide | C<sub>10</sub>H<sub>14</sub>ClN<sub>3</sub>OS | CID 71105 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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